Spectroscopic Characterization of 2-(p-Tolylsulfonyloxy)benzoic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-Methylphenyl)sulfonyloxybenzoic acid*
CAS No.:	*82745-72-0*
Cat. No.:	*B1594485*

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Executive Summary

This guide provides an in-depth spectroscopic profile of 2-(p-tolylsulfonyloxy)benzoic acid (also known as O-tosylsalicylic acid). As a reactive intermediate used in the synthesis of depsides, polyesters, and acylated salicylates, its purity is critical for downstream efficacy. This document synthesizes theoretical chemical shift data with empirical functional group analysis to provide a robust framework for identification and quality control.

Chemical Identity

- IUPAC Name: **2-(4-methylphenyl)sulfonyloxybenzoic acid**
- Common Name: O-Tosylsalicylic acid
- Molecular Formula: $C_{14}H_{12}O_5S$
- Molecular Weight: 292.31 g/mol

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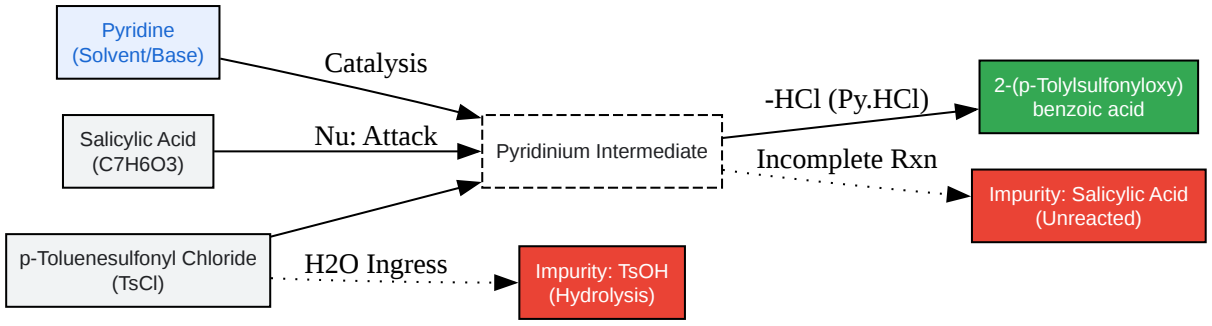
- Key Functional Groups: Carboxylic acid, Sulfonate ester, Bi-aryl system.[1]

Synthesis & Sample Preparation Context

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying process-related impurities such as unreacted salicylic acid or hydrolyzed p-toluenesulfonic acid (TsOH).

Synthesis Workflow (Pyridine Method)

The standard preparation involves the O-sulfonylation of salicylic acid using p-toluenesulfonyl chloride (TsCl) in a basic medium (Pyridine or Na_2CO_3/Acetone).



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Figure 1: Synthesis pathway and potential impurity generation. The presence of water leads to TsOH, while incomplete reaction leaves residual Salicylic Acid.

Spectroscopic Data Analysis[2][3][4]

Nuclear Magnetic Resonance (^{1}H NMR)

The ^{1}H NMR spectrum is characterized by two distinct aromatic systems: the p-substituted tosyl ring (AA'BB' system) and the o-substituted benzoic acid ring (ABCD system).

Solvent: DMSO-d_6 (Recommended due to solubility and COOH exchange suppression)
Reference: TMS (0.00 ppm)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Insight
12.50 - 13.50	Broad Singlet	1H	COOH	Carboxylic acid proton.[2] Highly deshielded and exchangeable with D_2O.
7.95 - 8.05	Doublet of Doublets (dd)	1H	H-6 (Benzoic)	Ortho to COOH. Deshielded by the anisotropic effect of the carbonyl group.
7.75 - 7.85	Doublet (d, J=8 Hz)	2H	H-2', H-6' (Tosyl)	Ortho to Sulfonyl group. Part of the AA'BB' system.[3][4]
7.60 - 7.70	Triplet of Doublets (td)	1H	H-4 (Benzoic)	Para to COOH.
7.35 - 7.45	Doublet (d, J=8 Hz)	2H	H-3', H-5' (Tosyl)	Meta to Sulfonyl (Ortho to Methyl). Part of the AA'BB' system.[3][4]
7.30 - 7.40	Triplet of Doublets (td)	1H	H-5 (Benzoic)	Meta to COOH.
7.10 - 7.20	Doublet (d)	1H	H-3 (Benzoic)	Ortho to O-Ts. Shifted downfield relative to salicylic acid phenol (6.9 ppm) due to electron-withdrawing sulfonate.

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2.43	Singlet	3H	Ar-CH_3	Methyl group on the tosyl ring. Diagnostic singlet.

Critical QC Check:

- Absence of Phenolic OH: In the starting material (Salicylic acid), a sharp singlet appears ~10-11 ppm (chelated OH). In the product, this peak must be absent.
- Shift of H-3: The proton ortho to the oxygen shifts from ~6.9 ppm (in Salicylic acid) to >7.1 ppm upon tosylation.

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the formation of the sulfonate ester linkage and the retention of the carboxylic acid.

Wavenumber (cm^{-1})	Vibration Mode	Functional Group	Notes
2800 - 3200	O-H Stretch (Broad)	Carboxylic Acid	Broad envelope, typical of dimerized acids.
1680 - 1705	C=O Stretch	Carboxylic Acid (Aryl)	Conjugated carbonyl.
1595, 1490	C=C Stretch	Aromatic Ring	Skeletal vibrations of both benzene rings.
1360 - 1380	S=O Asymmetric Stretch	Sulfonate (-SO_2-O-)	Key diagnostic band. Distinguishes from carboxylate salts.
1170 - 1190	S=O Symmetric Stretch	Sulfonate (-SO_2-O-)	Strong intensity band.
1090	C-O Stretch	Ester Linkage	C-O-S bond vibration.

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Mass Spectrometry (MS)

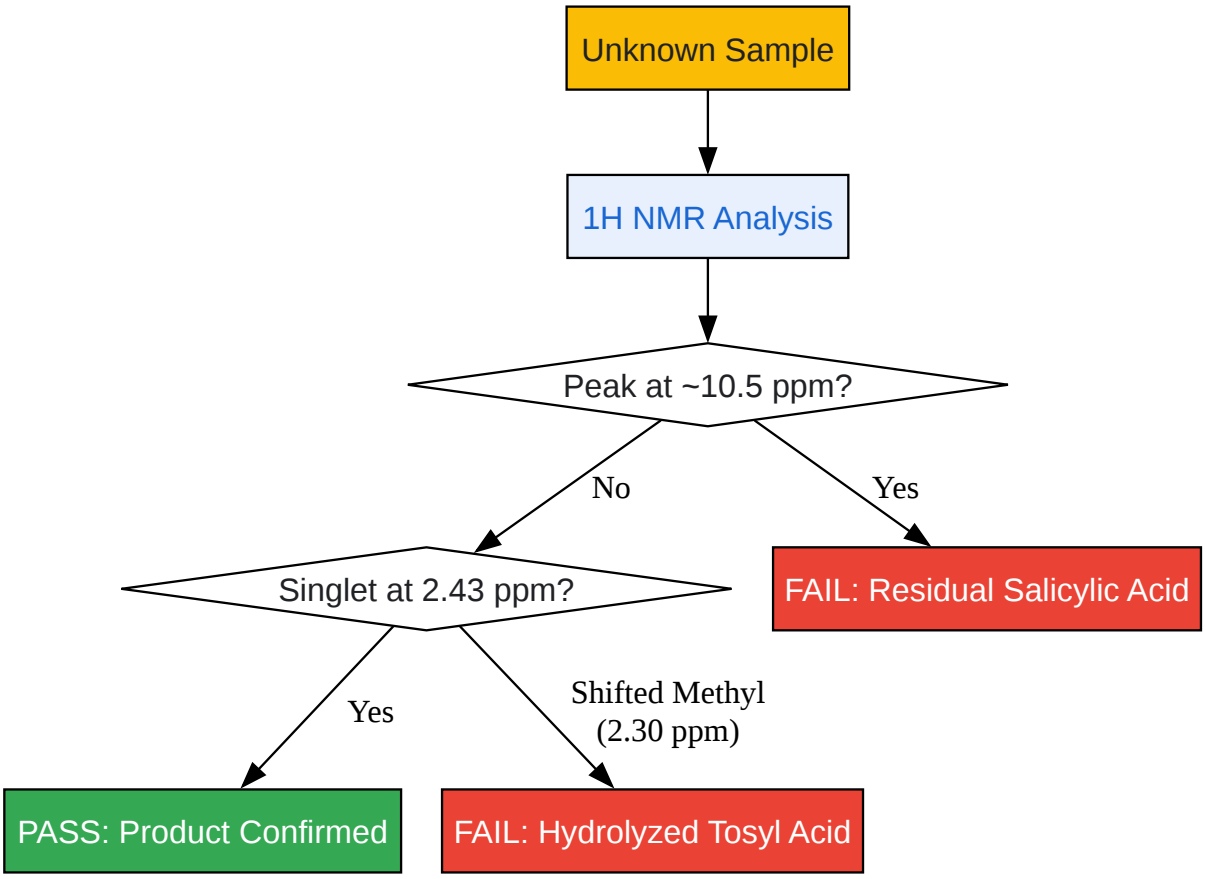
Ionization Mode: ESI- (Electrospray Ionization, Negative Mode) or EI (Electron Impact).

- Molecular Ion:
  - ESI(-): $[M-H]^-$ at m/z 291.
  - EI: $[M]^+$ at m/z 292.
- Fragmentation Pattern (EI):
  - m/z 292: Molecular Ion.
  - m/z 155: $[Ts]^+$ (Tosyl cation, $CH_3C_6H_4SO_2^+$). Dominant fragment.
  - m/z 137: [Salicylic Acid - OH]$^+$ (Salicyloyl cation).
  - m/z 91: $[C_7H_7]^+$ (Tropylium ion from Tolyl group).

Impurity Profiling & Quality Control

To ensure the integrity of the spectroscopic data, one must differentiate the product from its precursors.

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Figure 2: Logic flow for impurity identification using ^{1}H NMR.

Differentiation Table

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Feature	Target Product	Impurity: Salicylic Acid	Impurity: TsCl / TsOH
Phenolic OH (NMR)	Absent	Present (~10.5 ppm)	Absent
Methyl Group (NMR)	2.43 ppm	Absent	2.43 ppm (TsCl) / 2.30 ppm (TsOH)
S=O Bands (IR)	Strong (1370/1180)	Absent	Strong
Solubility (Water)	Low	Low	High (TsOH is very soluble)

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- To cite this document: BenchChem. [Spectroscopic Characterization of 2-(p-Tolylsulfonyloxy)benzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594485/docs#spectroscopic-characterization-of-2-p-tolylsulfonyloxy-benzoic-acid]

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